

# "Methyl 2,3-dibromopropionate" CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 2,3-dibromopropionate*

Cat. No.: *B161898*

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## Methyl 2,3-dibromopropionate: A Technical Guide

CAS Number: 1729-67-5

This technical guide provides a comprehensive overview of **Methyl 2,3-dibromopropionate**, a halogenated ester utilized in various organic syntheses. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing, offering detailed information on its properties, synthesis, and safety considerations.

## Chemical and Physical Properties

**Methyl 2,3-dibromopropionate** is a clear, colorless to almost colorless liquid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the tables below for ease of reference.

## Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	245.90 g/mol	
Appearance	Clear, colorless liquid	[3]
Density	1.944 g/mL at 20 °C	
Boiling Point	83-86 °C at 10 mmHg	
Refractive Index	n <sub>20/D</sub> 1.514	
Water Solubility	2.6 g/L at 20 °C	[1]
Vapor Pressure	1.3 hPa at 20 °C	[2]
Storage Temperature	2-8°C	

## Table 2: Identifiers and Descriptors

Identifier	Value	Reference(s)
CAS Number	1729-67-5	[2]
EINECS Number	217-044-3	[2]
Beilstein/REAXYS	1750190	
PubChem CID	95428	[3]
SMILES	COC(=O)C(CBr)Br	[3]
InChI	1S/C4H6Br2O2/c1-8-4(7)3(6)2-5/h3H,2H2,1H3	[3]
InChIKey	ROXQOUUAPQUMLN-UHFFFAOYSA-N	[3]

## Synthesis of Methyl 2,3-dibromopropionate

The synthesis of alkyl 2,3-dibromopropionates, including the methyl ester, is typically achieved through the bromination of the corresponding alkyl acrylate.<sup>[4]</sup> The following is a detailed

experimental protocol adapted from established methods.

## Experimental Protocol: Synthesis

### Materials:

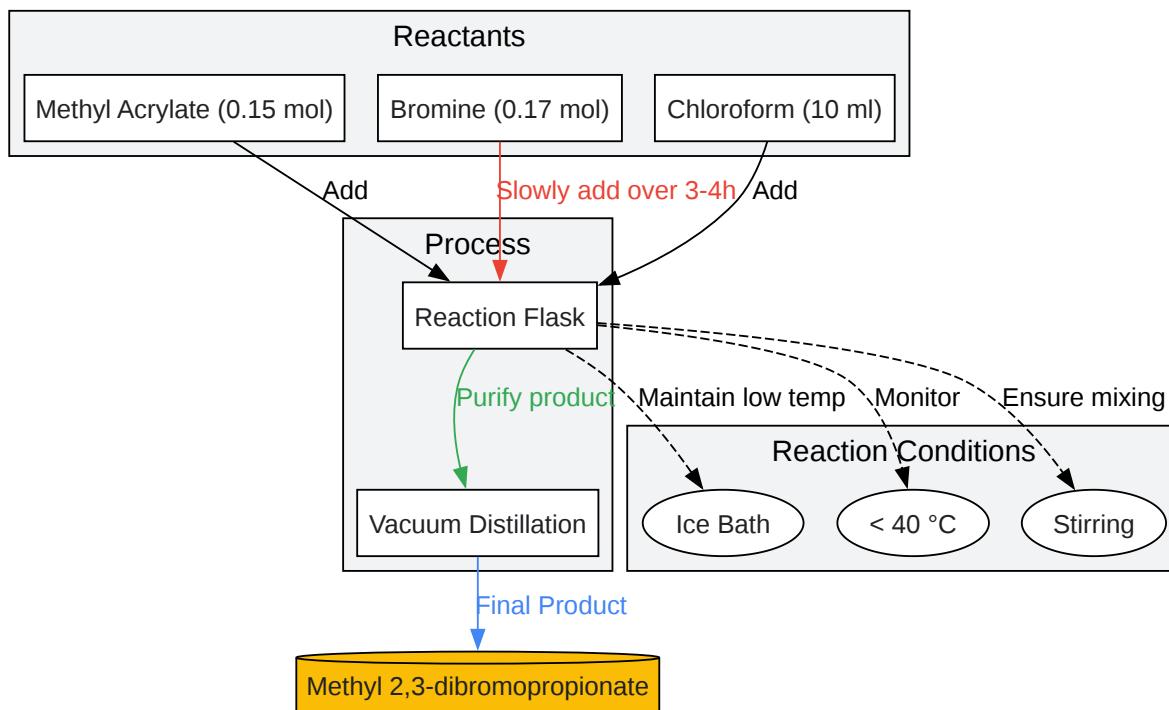
- Methyl acrylate
- Bromine
- Chloroform
- Ice bath
- Stirrer, thermometer, and dropping funnel equipped flask

### Procedure:

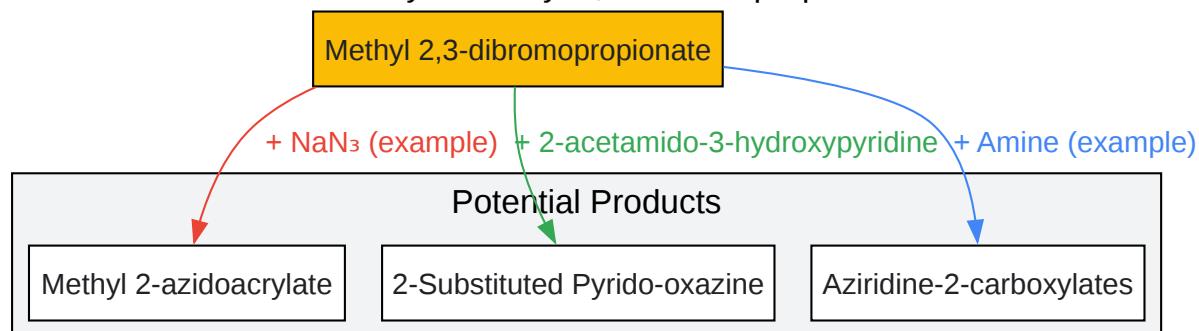
- Place methyl acrylate (0.15 mol) into a flask equipped with a stirrer, thermometer, and dropping funnel.
- Add chloroform (10 ml) to the flask.
- Immerse the flask in an ice bath to maintain a low temperature.
- Slowly add bromine (0.17 mol) to the reaction mixture through the dropping funnel over a period of 3-4 hours. It is crucial to maintain the reaction temperature below 40 °C during the addition.
- After the addition of bromine is complete, remove the chloroform from the reaction mixture.
- The resulting crude product can be purified by vacuum distillation to yield **methyl 2,3-dibromopropionate**.<sup>[4]</sup>

## Synthesis Workflow Diagram

## Synthesis of Methyl 2,3-dibromopropionate



## Reactivity of Methyl 2,3-dibromopropionate

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)